

Aminooxy-PEG1-amine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aminooxy-PEG1-amine

Cat. No.: B15340985

[Get Quote](#)

Technical Data Summary: Aminooxy-PEG1-amine

This document provides key technical specifications for **Aminooxy-PEG1-amine**, a bifunctional linker molecule commonly utilized in bioconjugation and drug delivery systems. The data presented is intended for researchers, scientists, and professionals in the field of drug development.

Core Compound Specifications

Aminooxy-PEG1-amine is a chemical reagent featuring an aminooxy group and a primary amine, separated by a single polyethylene glycol (PEG) unit. This structure allows for versatile conjugation strategies. The aminooxy moiety readily reacts with aldehydes and ketones to form stable oxime linkages, while the terminal amine group can be conjugated to molecules containing carboxylic acids or activated esters.

The following table summarizes the essential quantitative data for **Aminooxy-PEG1-amine** hydrochloride salt.

Parameter	Value	Reference
CAS Number	1510385-08-6	[1] [2] [3]
Molecular Weight	120.1 g/mol	[1] [3]
Molecular Formula	C ₄ H ₁₂ N ₂ O ₂	[1] [3]

Note: The data corresponds to the hydrochloride salt form of the compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Aminooxy-PEG1-amine, 1510385-08-6 | BroadPharm [broadpharm.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Aminooxy-PEG1-amine HCl salt-陕西新研博美生物科技有限公司 [xinyanbm.com]
- To cite this document: BenchChem. [Aminooxy-PEG1-amine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15340985#aminooxy-peg1-amine-cas-number-and-molecular-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com